

# Application Notes and Protocols for [Gln144]-PLP (139-151) Injection

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## Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

Cat. No.: B15613474

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## Introduction

**[Gln144]-PLP (139-151)** is a synthetic peptide analogue of the myelin proteolipid protein (PLP) fragment 139-151. It is a crucial tool in immunology research, particularly in the study of autoimmune diseases of the central nervous system, such as multiple sclerosis (MS). This peptide is an experimental antigen used to investigate T-cell responses to both autoantigens and cross-reactive non-autoantigens.[1][2] The substitution of glutamine at position 144 is designed to modulate the T-cell response and is used in studies of T-cell regulation in autoimmune pathogenesis.[1][3]

The primary application of **[Gln144]-PLP (139-151)** is in the induction of Experimental Autoimmune Encephalomyelitis (EAE) in susceptible animal models, which serves as a widely used model for human MS.[3] By activating T-cells through binding to the T-cell receptor (TCR), **[Gln144]-PLP (139-151)** triggers an immune response that leads to inflammation and demyelination in the central nervous system, mimicking the pathology of MS.[1][2]

These application notes provide detailed protocols for the preparation of **[Gln144]-PLP (139-151)** for injection, including reconstitution of the lyophilized peptide and its formulation for in vivo studies.

## Product Information

Property	Value
Sequence (Three Letter Code)	His-Ser-Leu-Gly-Lys-Gln-Leu-Gly-His-Pro-Asp-Lys-Phe
Calculated Molecular Weight	1463.67 g/mol
Molecular Formula	C66H102N20O18
Appearance	Lyophilized powder
Purity	>95%
Storage (Lyophilized)	Store at -20°C. The lyophilized powder is stable for extended periods when stored correctly. <a href="#">[4]</a>

## Reconstitution of Lyophilized [Gln144]-PLP (139-151)

Proper reconstitution of the lyophilized peptide is critical to ensure its biological activity and to obtain reliable experimental results. The following protocol outlines the recommended procedure.

### Materials:

- Lyophilized [Gln144]-PLP (139-151) vial
- Sterile, pyrogen-free water, or a suitable buffer (e.g., sterile PBS)
- Sterile, non-pyrogenic polypropylene tubes
- Calibrated micropipettes with sterile tips
- Vortex mixer
- Optional: Bath sonicator

### Protocol:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Solvent Selection:** The choice of solvent can impact the solubility and stability of the peptide. For many peptides, sterile, distilled water is a suitable solvent. For the parent peptide PLP (139-151), solubility in water is reported to be up to 2 mg/mL.<sup>[4][5]</sup> It is recommended to start with a small amount of solvent to test solubility. If the peptide is difficult to dissolve in water, the addition of a small amount of a solubilizing agent like acetonitrile may be necessary. For in vivo experiments, the final solution must be biocompatible.
- **Reconstitution Procedure:**
  - Carefully remove the cap from the vial.
  - Using a calibrated micropipette, add the calculated volume of the chosen sterile solvent to the vial to achieve the desired stock concentration.
  - Gently swirl the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation or degradation of the peptide.
  - If the peptide does not fully dissolve, gentle vortexing or sonication in a water bath for a few minutes can be used to aid dissolution.
- **Verification of Reconstitution:** Visually inspect the solution to ensure that the peptide has completely dissolved and that there are no visible particulates. The solution should be clear and colorless.
- **Aliquoting and Storage:**
  - To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the reconstituted peptide solution into smaller, single-use volumes in sterile polypropylene tubes.
  - Store the aliquots at -20°C or -80°C. For the parent peptide PLP (139-151), reconstituted solutions are reported to be stable for 3 months at -20°C and up to one year at -80°C.<sup>[6][7]</sup>

A product datasheet for **[Gln144]-PLP (139-151)** suggests that in solvent, it is stable for one year at -80°C.<sup>[7]</sup>

## Experimental Protocol: Induction of EAE in Mice

This protocol describes the preparation and administration of **[Gln144]-PLP (139-151)** to induce EAE in susceptible mouse strains (e.g., SJL/J mice).

### Materials:

- Reconstituted **[Gln144]-PLP (139-151)** stock solution
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis (e.g., 4 mg/mL)
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Pertussis toxin (PTX) from Bordetella pertussis (optional, for enhancing disease severity)
- Sterile 1 mL Luer-Lok syringes
- Sterile 27-gauge needles
- Glass emulsifying syringes or a high-speed homogenizer

### Protocol:

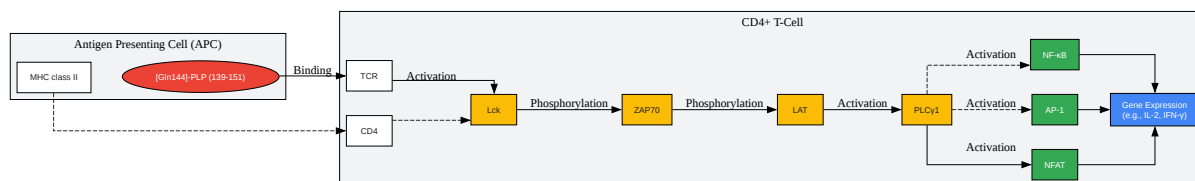
- Preparation of the Peptide-CFA Emulsion:
  - The final injection volume is typically 100-200 µL per mouse.
  - A common dosage for the parent peptide PLP (139-151) is 50-100 µg per mouse.<sup>[8]</sup>
  - To prepare the emulsion, mix the **[Gln144]-PLP (139-151)** solution with an equal volume of CFA. For example, to prepare 1 mL of emulsion for 5 mice (at 100 µg/mouse in a 200 µL injection volume), you would mix 500 µL of a 1 mg/mL peptide solution with 500 µL of CFA.

- Emulsification is a critical step. A stable water-in-oil emulsion can be created by drawing the mixture into and expelling it from a glass syringe repeatedly until a thick, white emulsion is formed. A drop of a stable emulsion should not disperse when placed in a beaker of water.
- Immunization Procedure:
  - Administer the emulsion via subcutaneous injection. A common method is to inject into two sites on the flank of each mouse.
  - For a 200  $\mu$ L total dose, inject 100  $\mu$ L at each site.
- Administration of Pertussis Toxin (Optional):
  - To enhance the EAE severity, pertussis toxin can be administered.
  - A typical protocol involves intraperitoneal injection of 100-200 ng of PTX in sterile PBS on the day of immunization and again 48 hours later.
- Monitoring of Animals:
  - Following immunization, monitor the mice daily for clinical signs of EAE, which typically appear 9-14 days post-immunization.
  - Clinical scoring is used to assess disease severity on a scale of 0 to 5 (e.g., 0 = no signs, 1 = limp tail, 2 = hind limb weakness, 3 = hind limb paralysis, 4 = moribund, 5 = death).

## Signaling Pathway and Experimental Workflow

### T-Cell Receptor Activation by [Gln144]-PLP (139-151)

The binding of the [Gln144]-PLP (139-151) peptide, presented by an antigen-presenting cell (APC) via the Major Histocompatibility Complex (MHC) class II molecule, to the T-cell receptor (TCR) on a CD4<sup>+</sup> T-cell initiates a complex intracellular signaling cascade. This leads to T-cell activation, proliferation, and differentiation into effector T-cells that mediate the autoimmune response.

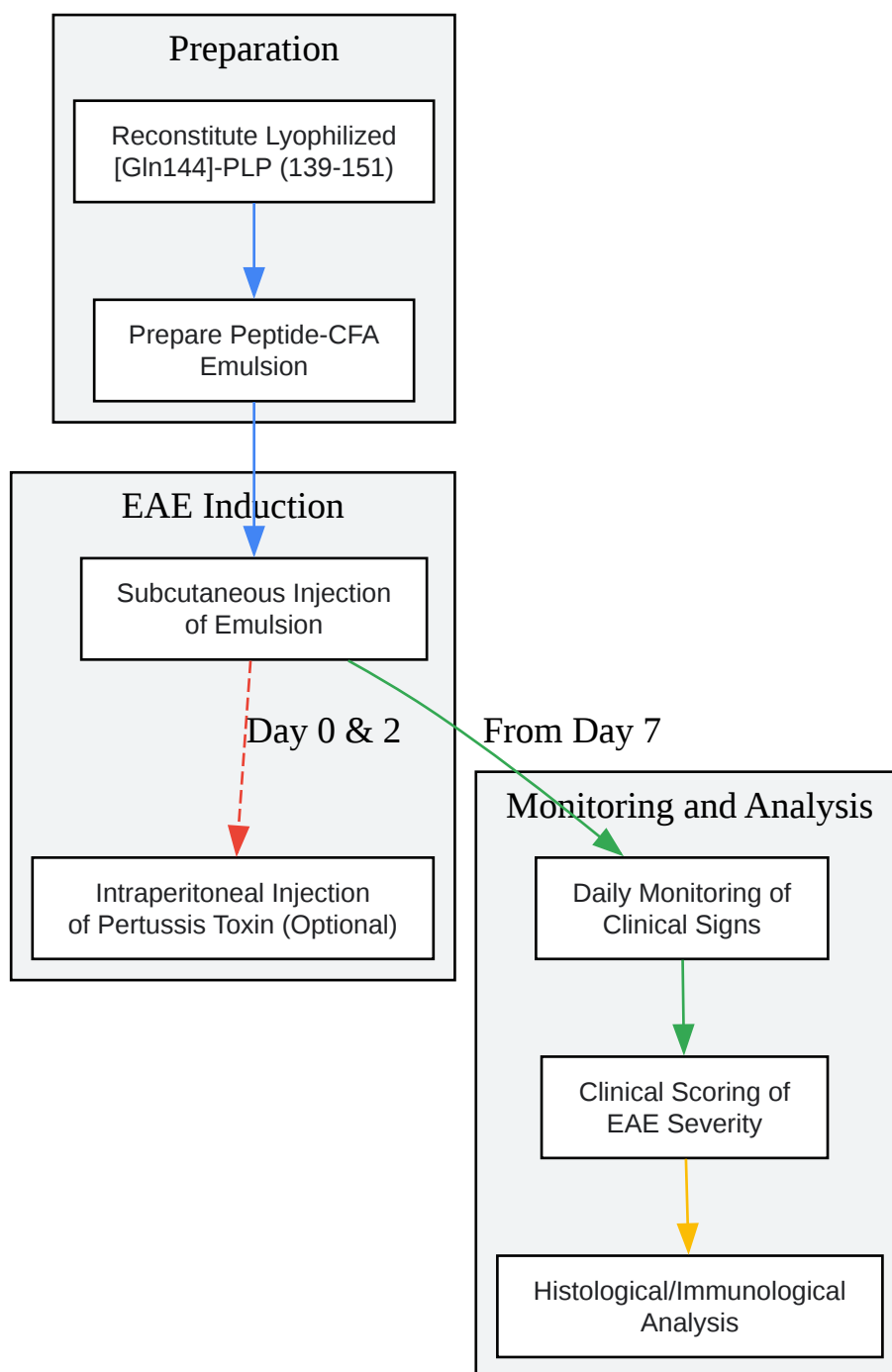


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Caption: TCR signaling cascade initiated by **[Gln144]-PLP (139-151)**.

## Experimental Workflow for EAE Induction

The following diagram illustrates the key steps in the experimental workflow for inducing EAE using **[Gln144]-PLP (139-151)**.



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Caption: Workflow for EAE induction with **[Gln144]-PLP (139-151)**.

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